Technical Support Center: Pim-1 Kinase Inhibitor 10 (SGI-1776)

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Compound of Interest

Compound Name:	*Pim-1 kinase inhibitor 10*
Cat. No.:	*B12364514*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the off-target effects of the Pim-1 kinase inhibitor SGI-1776, also referred to as **Pim-1 kinase inhibitor 10**. This resource includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and visualizations of relevant biological pathways and experimental workflows.

Off-Target Profile of SGI-1776

SGI-1776 is a potent, ATP-competitive inhibitor of Pim kinases.[1] While it shows high affinity for Pim-1, it also interacts with other kinases, which can lead to off-target effects in experimental systems. Understanding this off-target profile is crucial for interpreting experimental results and anticipating potential confounding effects.

Quantitative Analysis of SGI-1776 Off-Target Interactions

The following table summarizes the in vitro inhibitory activity of SGI-1776 against its primary targets (Pim-1, -2, and -3) and known off-targets. The data is presented as IC50 values, which represent the concentration of the inhibitor required to reduce the activity of a specific kinase by 50%. A lower IC50 value indicates a higher potency.

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Target Kinase	IC50 (nM)	Fold-Selectivity vs. Pim-1
Pim-1	7	1
Pim-2	363	52
Pim-3	69	10
Flt-3	44	6
Haspin	34	5
c-Kit	>1000 (40% inhibition at 1µM)	>143
TrkA	>1000	>143

Data compiled from multiple sources.[1][2][3]

Troubleshooting Guide

This guide addresses common issues that researchers may encounter when using SGI-1776 in their experiments.

Question: My cells are showing a phenotype that is inconsistent with known Pim-1 biology. Could this be due to off-target effects?

Answer: Yes, unexpected phenotypes are often a result of off-target inhibition. SGI-1776 is known to inhibit Flt-3 and Haspin kinases at concentrations close to those required for potent Pim-1 inhibition.[1] Flt-3 is involved in the proliferation and differentiation of hematopoietic cells, while Haspin is a key regulator of mitosis. Inhibition of these kinases could lead to phenotypes that are independent of Pim-1 activity. For example, in acute myeloid leukemia (AML) cells with FLT3 mutations, the cytotoxic effects of SGI-1776 may be predominantly driven by Flt-3 inhibition.[4] It is also important to consider that SGI-1776 was observed to cause cardiac QTc prolongation in clinical trials, leading to the discontinuation of its development.[5] This suggests potential off-target effects on ion channels or other cardiac-related kinases.

Question: I am observing a decrease in the phosphorylation of a known Pim-1 substrate, but the downstream cellular effect is not what I expected. What could be the reason?

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Answer: This could be due to the complexity of cellular signaling networks. Pim-1 is part of a larger network of pathways, and its inhibition can lead to compensatory signaling or feedback loops. For instance, Pim-1 is a downstream effector of the JAK/STAT pathway and can also be regulated by PI3K/Akt signaling.[6][7] Inhibition of Pim-1 might lead to the activation of other pro-survival pathways that mask the expected phenotype. Additionally, some downstream effects of Pim-1 are context-dependent and can vary between different cell types and experimental conditions. For example, in chronic lymphocytic leukemia (CLL) cells, SGI-1776 did not affect the phosphorylation of traditional Pim-1 targets like Bad and histone H3, but still induced apoptosis through a reduction in Mcl-1 levels.[2]

Question: I am seeing variability in the potency (IC50) of SGI-1776 in my cellular assays compared to published biochemical data. Why is there a discrepancy?

Answer: Discrepancies between biochemical and cellular potencies are common for kinase inhibitors. Several factors can contribute to this:

- Cellular ATP Concentration: SGI-1776 is an ATP-competitive inhibitor. The high intracellular concentration of ATP (mM range) can compete with the inhibitor for binding to the kinase, leading to a higher apparent IC50 in cellular assays compared to biochemical assays, which are often performed at lower ATP concentrations.

- Cell Permeability and Efflux: The ability of SGI-1776 to cross the cell membrane and accumulate to an effective intracellular concentration can vary between cell lines. Some cells may express drug efflux pumps, such as P-glycoprotein (ABCB1) and breast cancer resistance protein (ABCG2), which can actively transport the inhibitor out of the cell, reducing its effective concentration at the target.[8]

- Protein Binding: SGI-1776 may bind to other cellular proteins or lipids, reducing its free concentration available to inhibit Pim kinases.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of SGI-1776?

A1: SGI-1776 is an ATP-competitive inhibitor of the Pim family of serine/threonine kinases.[1] It binds to the ATP-binding pocket of the kinase, preventing the binding of ATP and subsequent phosphorylation of downstream substrates.

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Q2: What are the known downstream targets of Pim-1 kinase?

A2: Pim-1 kinase phosphorylates a wide range of substrates involved in cell cycle progression, apoptosis, and transcription. Key substrates include:

- Cell Cycle Regulators: p21(Waf1/Cip1), p27(Kip1), and Cdc25A.[1][9]
- Apoptosis Regulators: BAD.[10]
- Transcription Factors: c-Myc.[10]
- Translation Regulators: 4E-BP1.[4]

Q3: How can I validate that the observed effects in my experiment are due to Pim-1 inhibition and not off-targets?

A3: To confirm on-target effects, consider the following approaches:

- Use a structurally different Pim-1 inhibitor: Observing the same phenotype with a different inhibitor that has a distinct off-target profile strengthens the conclusion that the effect is on-target.
- Genetic knockdown or knockout of Pim-1: Use siRNA, shRNA, or CRISPR/Cas9 to reduce or eliminate Pim-1 expression. If the phenotype of Pim-1 depletion is similar to that of SGI-1776 treatment, it supports an on-target mechanism.
- Rescue experiments: Overexpression of a wild-type, but not a kinase-dead, version of Pim-1 should rescue the phenotype induced by SGI-1776 if the effect is on-target.

Q4: Are there any known resistance mechanisms to SGI-1776?

A4: While specific resistance mechanisms to SGI-1776 are not extensively documented, general mechanisms of resistance to kinase inhibitors can include:

- Mutations in the kinase gatekeeper residue: This can prevent the inhibitor from binding effectively.

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- Upregulation of the target kinase: Increased expression of Pim-1 can overcome the inhibitory effect.
- Activation of bypass signaling pathways: Cells may activate alternative survival pathways to compensate for Pim-1 inhibition.
- Increased drug efflux: Upregulation of drug transporters like ABCB1 and ABCG2 can reduce the intracellular concentration of the inhibitor.[8]

Experimental Protocols

Biochemical Assay: Radiometric Kinase Assay for IC50 Determination

This protocol describes a general method for determining the IC50 of SGI-1776 against a purified kinase in a biochemical format.

Materials:

- Purified recombinant Pim-1 kinase
- Kinase-specific peptide substrate
- SGI-1776 (serial dilutions)
- [γ-33P]ATP
- Kinase reaction buffer (e.g., 25 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM EGTA, 0.01% Brij-35, 2 mM DTT)
- Phosphocellulose paper
- Wash buffer (e.g., 0.75% phosphoric acid)
- Scintillation counter and scintillation fluid

Procedure:

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- Prepare a reaction mixture containing the kinase, peptide substrate, and kinase reaction buffer.
- Add serial dilutions of SGI-1776 or DMSO (vehicle control) to the reaction mixture and incubate for a pre-determined time (e.g., 10 minutes) at room temperature.
- Initiate the kinase reaction by adding [γ-33P]ATP.
- Incubate the reaction at 30°C for a specific time (e.g., 30-60 minutes), ensuring the reaction is in the linear range.
- Stop the reaction by spotting a portion of the reaction mixture onto phosphocellulose paper.
- Wash the phosphocellulose paper extensively with the wash buffer to remove unincorporated [γ-33P]ATP.
- Dry the phosphocellulose paper and measure the incorporated radioactivity using a scintillation counter.
- Calculate the percentage of kinase activity for each inhibitor concentration relative to the DMSO control.
- Plot the percentage of activity against the logarithm of the inhibitor concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Cellular Assay: NanoBRET™ Target Engagement Assay

This protocol outlines a method to quantify the binding of SGI-1776 to Pim-1 in living cells.

Materials:

- HEK293 cells
- Expression vector for Pim-1-NanoLuc® fusion protein
- Transfection reagent
- NanoBRET™ Kinase Tracer

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- SGI-1776 (serial dilutions)
- NanoBRET™ Nano-Glo® Substrate and Extracellular NanoLuc® Inhibitor
- Plate reader capable of measuring luminescence and filtered luminescence

Procedure:

- Transfect HEK293 cells with the Pim-1-NanoLuc® fusion vector and seed them into a multi-well plate.
- After 24 hours, add the NanoBRET™ Kinase Tracer and serial dilutions of SGI-1776 or DMSO to the cells.
- Equilibrate the plate at 37°C in a CO2 incubator for 2 hours.
- Add the NanoBRET™ Nano-Glo® Substrate and Extracellular NanoLuc® Inhibitor to all wells.
- Read the plate on a luminometer equipped with two filters to measure donor (460nm) and acceptor (610nm) emission.
- Calculate the NanoBRET™ ratio by dividing the acceptor emission by the donor emission.
- Plot the NanoBRET™ ratio against the logarithm of the inhibitor concentration and fit the data to determine the IC50 value, which represents the concentration of SGI-1776 that displaces 50% of the tracer.[11][12][13][14]

Cellular Assay: Cellular Thermal Shift Assay (CETSA)

This protocol describes a method to confirm the direct binding of SGI-1776 to Pim-1 in a cellular context by measuring changes in the thermal stability of the target protein.

Materials:

- Cells expressing endogenous or overexpressed Pim-1
- SGI-1776

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- Lysis buffer with protease and phosphatase inhibitors
- SDS-PAGE and Western blotting reagents
- Anti-Pim-1 antibody

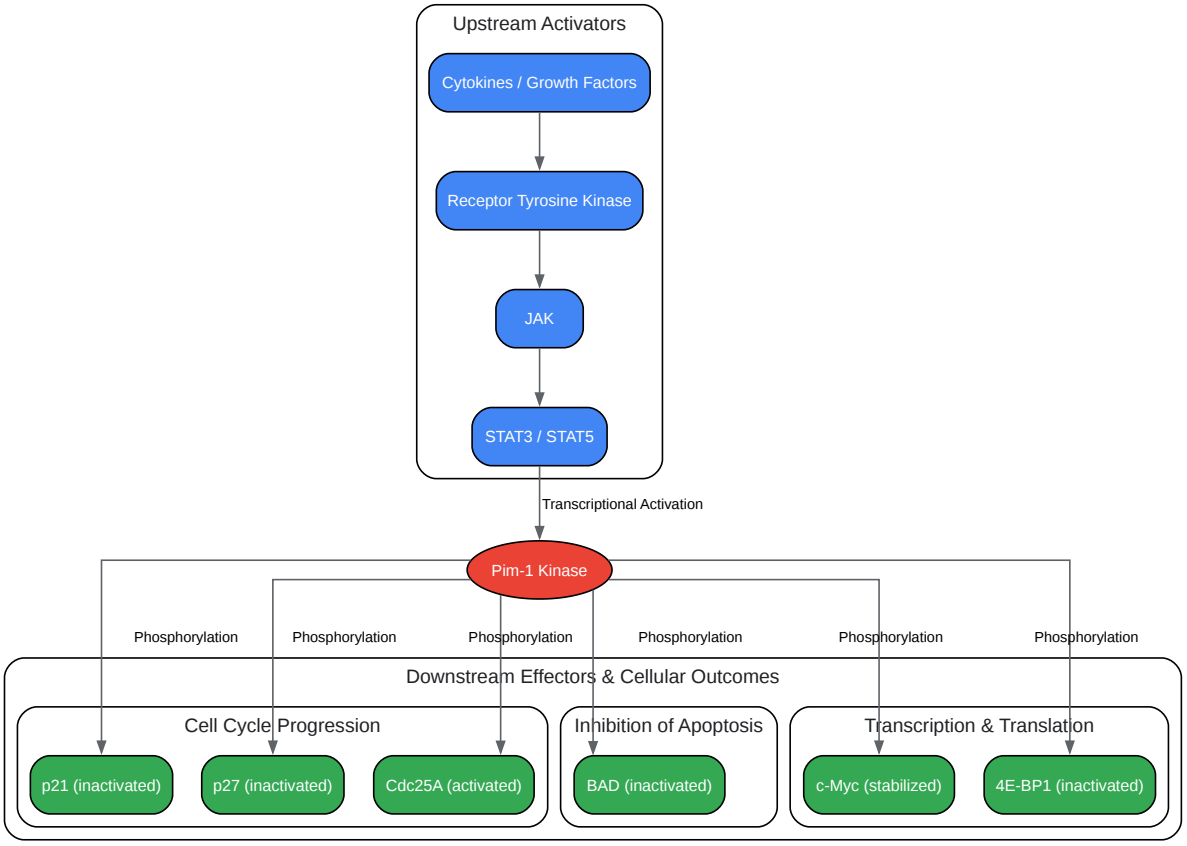
Procedure:

- Treat cultured cells with SGI-1776 or DMSO for a specific duration.
- Harvest and wash the cells, then resuspend them in a buffer.
- Aliquot the cell suspension into PCR tubes and heat them to a range of temperatures for a short period (e.g., 3 minutes).
- Cool the samples to room temperature.
- Lyse the cells by freeze-thaw cycles or with lysis buffer.
- Separate the soluble fraction (containing non-denatured proteins) from the aggregated proteins by centrifugation.
- Analyze the amount of soluble Pim-1 in each sample by Western blotting using an anti-Pim-1 antibody.
- Quantify the band intensities and plot the percentage of soluble Pim-1 against the temperature for both SGI-1776-treated and control samples. A shift in the melting curve to a higher temperature in the presence of SGI-1776 indicates target engagement.[15][16][17][18][19]

Visualizations

Pim-1 Signaling Pathway

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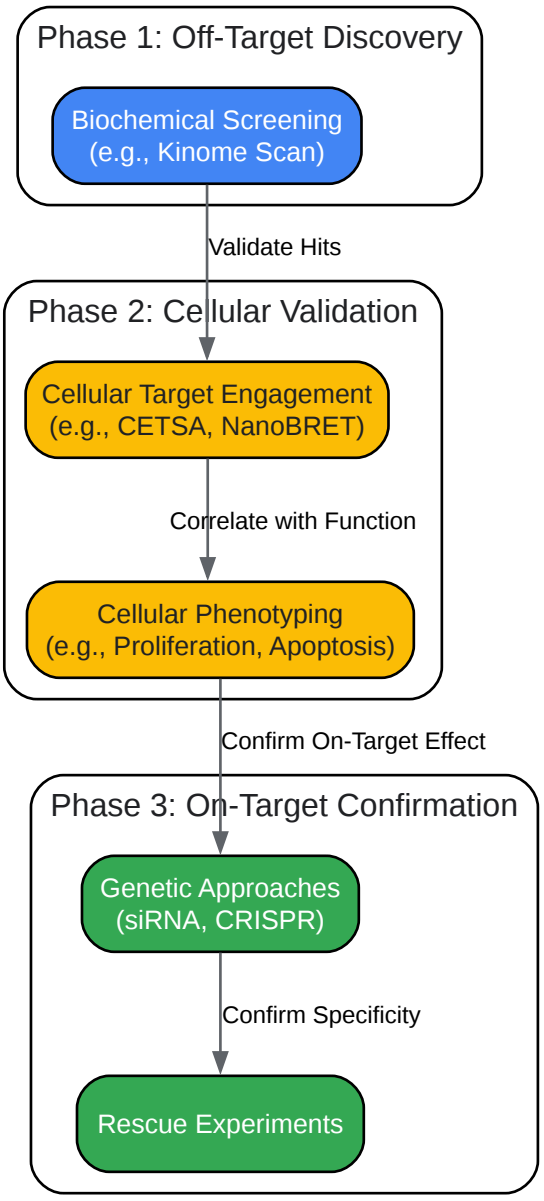


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Caption: Simplified Pim-1 signaling pathway.

Experimental Workflow for Off-Target Identification and Validation

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Caption: Workflow for identifying and validating off-target effects.

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